

"Acacetin 7-O-glucuronide CAS number and molecular weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acacetin 7-O-glucuronide*

Cat. No.: *B15593338*

[Get Quote](#)

An In-depth Technical Guide to Acacetin 7-O-glucuronide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acacetin 7-O-glucuronide, a significant flavonoid metabolite, has garnered attention within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its core chemical and physical properties, alongside a summary of the known biological activities of its parent compound, acacetin. While direct experimental data on the glucuronide form remains emergent, this document consolidates available information and provides context through the broader understanding of flavonoid glucuronides, offering a valuable resource for researchers in pharmacology and drug development.

Chemical and Physical Properties

Acacetin 7-O-glucuronide, with the CAS Number 38226-83-4, is the glucuronidated form of acacetin, a naturally occurring flavone.^{[1][2]} The conjugation of glucuronic acid to the 7-hydroxyl group of acacetin significantly alters its physicochemical properties, most notably increasing its water solubility and molecular weight.^[3]

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 38226-83-4 | [1][2] |
| Molecular Formula | C ₂₂ H ₂₀ O ₁₁ | [4] |
| Molecular Weight | 460.4 g/mol | [4] |
| Appearance | Off-white to light yellow solid powder | [1] |
| Solubility | Soluble in DMSO | [2] |

Biological Activity and Context

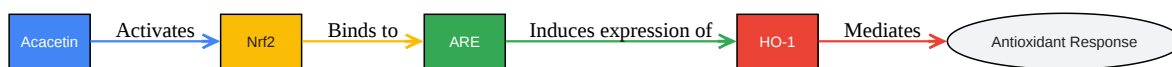
While specific in-depth studies on the biological activities of **Acacetin 7-O-glucuronide** are limited, the biological functions of its aglycone, acacetin, are more extensively documented. It is widely understood that glucuronidation is a major metabolic pathway for flavonoids in vivo, significantly influencing their bioavailability, distribution, and excretion.[3][5][6] The biological effects of flavonoid glucuronides can be exerted either directly or following deconjugation to the aglycone at the target site by β -glucuronidases, which are often upregulated in inflammatory or tumor microenvironments.[7]

The parent compound, acacetin, has been reported to exhibit a range of pharmacological effects, including anti-inflammatory, antioxidant, and anti-cancer activities. Understanding these provides a foundational context for investigating the potential of **Acacetin 7-O-glucuronide**.

Known Signaling Pathways Modulated by Acacetin (Aglycone)

Extensive research has identified several key signaling pathways modulated by acacetin, offering potential targets for therapeutic intervention.

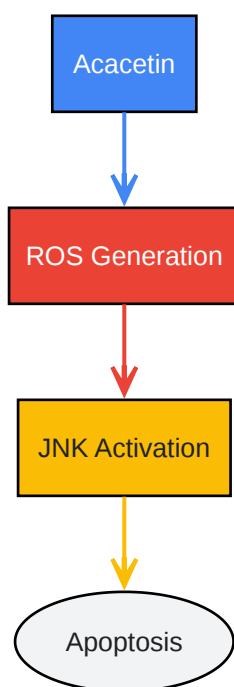
- **Nrf2/HO-1 Pathway:** Acacetin has been shown to activate the Nrf2/HO-1 signaling pathway, a critical cellular defense mechanism against oxidative stress. This pathway plays a crucial role in protecting cells from damage induced by reactive oxygen species (ROS).



[Click to download full resolution via product page](#)

Fig. 1: Acacetin activation of the Nrf2/HO-1 pathway.

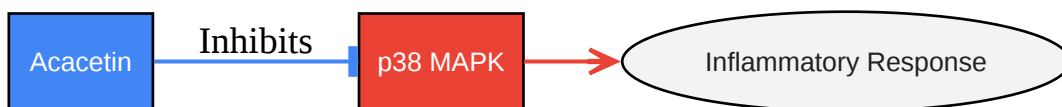
- **ROS/JNK Signaling Pathway:** In the context of cancer, acacetin has been demonstrated to induce apoptosis in osteosarcoma cells through the activation of the ROS/JNK signaling pathway. This suggests a pro-oxidant role in specific cellular contexts, leading to programmed cell death.



[Click to download full resolution via product page](#)

Fig. 2: Acacetin-induced apoptosis via the ROS/JNK pathway.

- **p38 MAPK Signaling Pathway:** Research has also indicated that acacetin can inhibit the p38 MAPK signaling pathway. This pathway is involved in cellular responses to stress and inflammation, and its inhibition can contribute to the anti-inflammatory effects of acacetin.



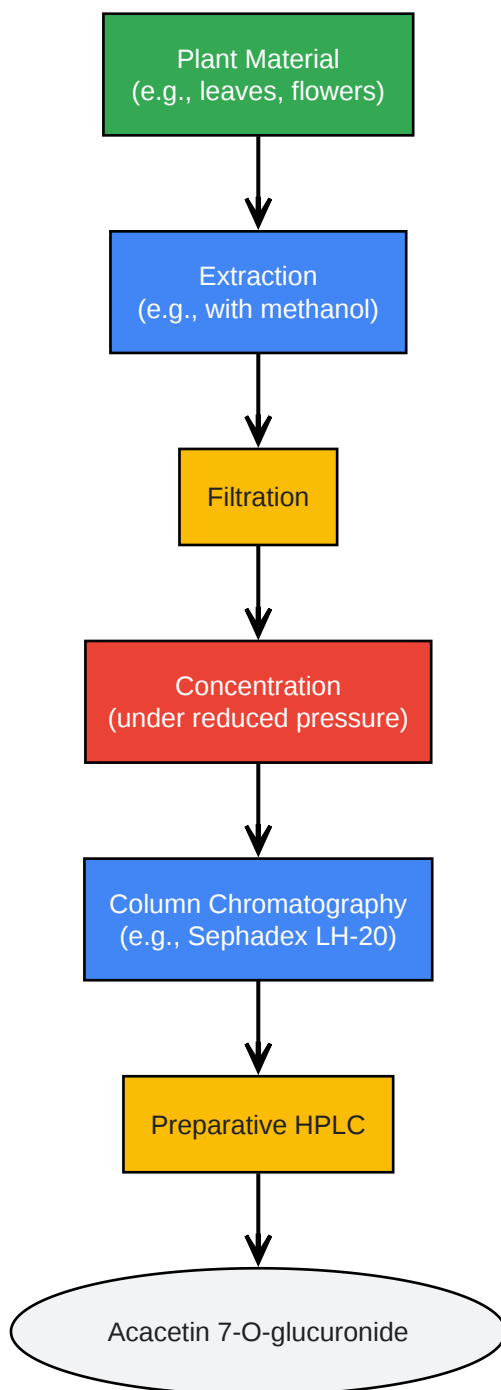
[Click to download full resolution via product page](#)

Experimental Protocols

While specific, detailed experimental protocols for **Acacetin 7-0-glucuronide** are not widely published, general methodologies for the isolation and analysis of flavonoid glucuronides can be adapted.

Isolation of Acacetin 7-0-glucuronide from Natural Sources

Acacetin 7-0-glucuronide can be isolated from various plant sources. A general workflow for its extraction and purification is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acacetin 7-O-glucuronide | Flavonoids | 38226-83-4 | Invivochem [[invivochem.com](#)]
- 2. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 3. Glucuronidated flavonoids in neurological protection: structural analysis and approaches for chemical and biological synthesis - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 4. Acacetin 7-glucuronide | C₂₂H₂₀O₁₁ | CID 44257886 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 5. Structure, Biological Activities and Metabolism of Flavonoid Glucuronides - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 6. [mdpi.com](#) [[mdpi.com](#)]
- 7. β -Glucuronidase activity and mitochondrial dysfunction: the sites where flavonoid glucuronides act as anti-inflammatory agents [[jstage.jst.go.jp](#)]
- To cite this document: BenchChem. ["Acacetin 7-O-glucuronide CAS number and molecular weight"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593338#acacetin-7-o-glucuronide-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com